

Fenmezoditiaz: A Technical Guide to its IRAC Classification and Mode of Action

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Compound of Interest

Compound Name: Fenmezoditiaz

CAS No.: 2413390-32-4

Cat. No.: B15706764

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenmezoditiaz is a novel mesoionic insecticide demonstrating significant efficacy against a range of piercing-sucking insect pests.^{[1][2][3][4]} Developed by BASF, this compound represents an important advancement in insecticide technology, particularly in the context of managing resistance to existing chemical classes.^{[3][4][5][6]} This technical guide provides an in-depth overview of the Insecticide Resistance Action Committee (IRAC) classification of **Fenmezoditiaz**, its molecular mode of action, quantitative efficacy data, and detailed experimental protocols for its evaluation.

IRAC Classification

The Insecticide Resistance Action Committee (IRAC) classifies **Fenmezoditiaz** within Group 4E.^{[1][2][5]} This classification is broken down as follows:

- Group 4: This group includes insecticides that act as nicotinic acetylcholine receptor (nAChR) competitive modulators.^[2]

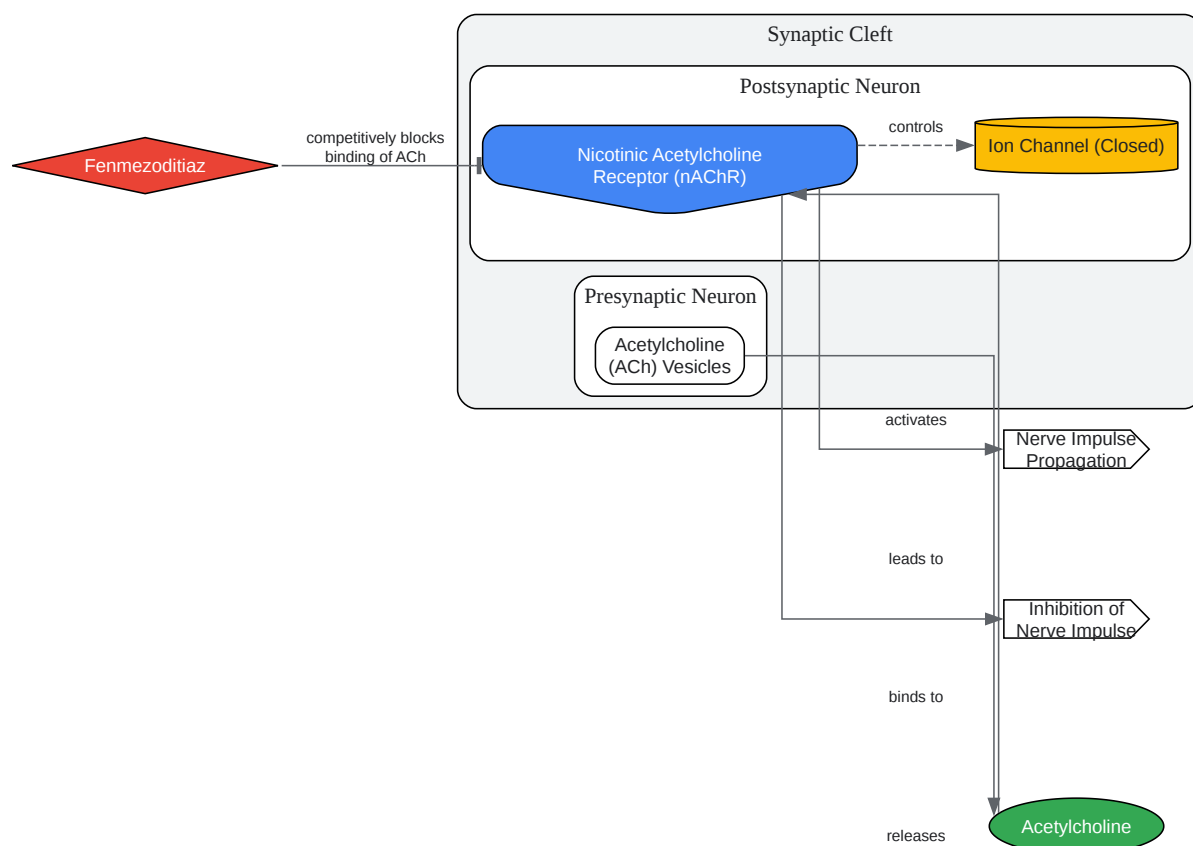
- Subgroup 4E: This subgroup specifically designates mesoionic insecticides.[2][3]

This classification highlights **Fenmezoditiaz**'s role as a valuable tool in insecticide resistance management (IRM) strategies, as it provides an alternative mode of action to other insecticide classes.[1]

Mode of Action

Fenmezoditiaz functions as a competitive modulator of nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system.[1][2] Acetylcholine is a primary excitatory neurotransmitter in insects.[1] The binding of acetylcholine to nAChRs opens ion channels, leading to nerve impulse propagation. **Fenmezoditiaz** competitively blocks the binding of acetylcholine to these receptors.[1] This disruption of cholinergic neurotransmission results in a cascade of physiological effects, including hyperexcitation, lethargy, and paralysis, ultimately leading to the death of the insect.[1]

A key advantage of **Fenmezoditiaz** is its lack of cross-resistance to neonicotinoid-resistant plant hoppers, making it particularly effective for controlling populations that have developed resistance to other nAChR-targeting insecticides.[1][3][4][5] It is a systemic insecticide with a broad spectrum of activity, especially against piercing-sucking pests like the rice hopper complex.[1][3][4][5]



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Caption: Mode of action of **Fenmezoditiaz** at the insect nAChR.

Quantitative Efficacy Data

Fenmezoditiaz has demonstrated high insecticidal activity against various piercing-sucking pests. The following tables summarize available quantitative data. It is important to note that values from different studies may not be directly comparable due to variations in experimental conditions.

Table 1: Lethal Concentration (LC50) of **Fenmezoditiaz** Against Rice Hoppers

Target Pest	Common Name	Bioassay Method	LC50 (mg/L)	Reference
Nilaparvata lugens	Brown Planthopper	Not Specified	0.045	[7]
Rice Hopper Species (BPH, WBPH, SBPH, GLH)	Rice Hoppers	Seedling Dipping	< 2	

Table 2: Mortality of *Sogatella furcifera* (White-Backed Planthopper) at 48 Hours Post-Treatment

Application Method	Fenmezoditiaz Concentration (mg/L)	Mortality (%)
Topical Application	0.2	24.5
0.3	56.1	
0.4	88.3	
Rice-Seedling Dip	0.2	13.9
0.3	35.1	
0.4	67.2	

Experimental Protocols

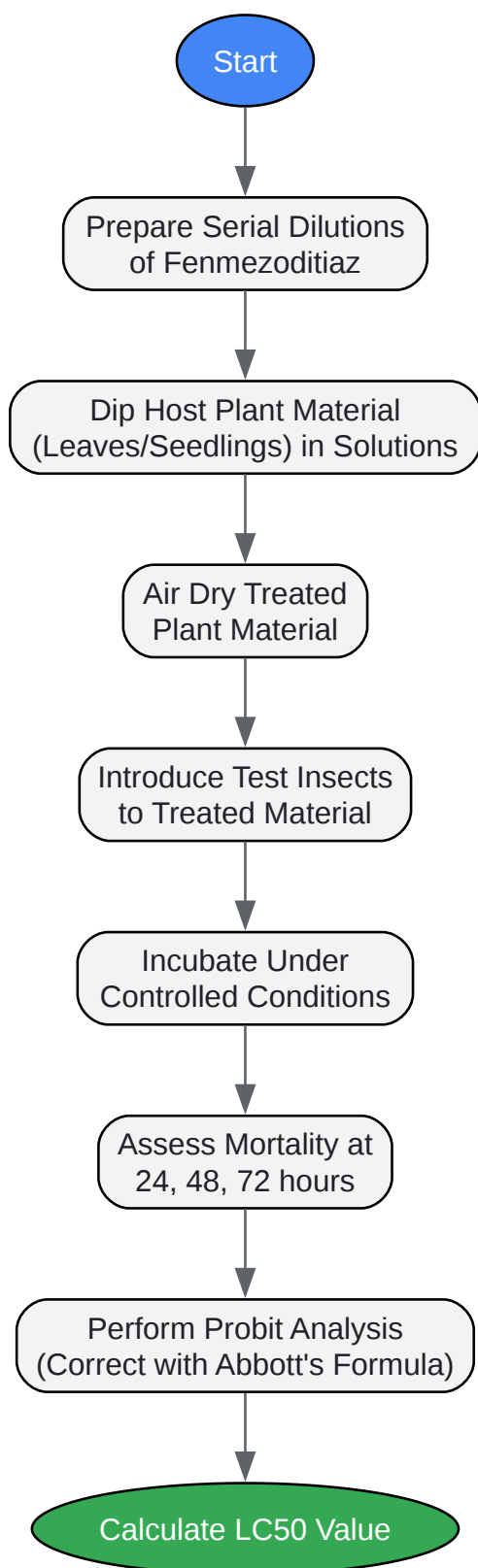
Detailed methodologies are crucial for the evaluation of insecticide efficacy and mode of action. The following are key experimental protocols relevant to the study of **Fenmezoditiaz**.

Insecticidal Bioassay (Leaf-Dip/Seedling-Dip Method)

This method is employed to determine the lethal concentration (e.g., LC50) of a systemic insecticide against sucking insects.^[1]

- Objective: To determine the concentration of **Fenmezoditiaz** that is lethal to 50% of the test insect population.
- Materials:
 - Technical grade **Fenmezoditiaz**
 - Solvent (e.g., acetone)
 - Surfactant (e.g., Triton X-100)
 - Host plant leaves or seedlings (e.g., rice seedlings)
 - Petri dishes or appropriate containers
 - Filter paper
 - Forceps
 - Test insects (e.g., *Sogatella furcifera*)
- Procedure:
 - Preparation of Test Solutions: A stock solution of **Fenmezoditiaz** is prepared in the chosen solvent. A series of serial dilutions are then made to create a range of concentrations. A control solution (solvent and surfactant only) is also prepared.
 - Treatment: Host plant leaves or seedlings are dipped into each test solution for a standardized period (e.g., 30 seconds).
 - Drying: The treated leaves or seedlings are allowed to air dry.

- Insect Infestation: The dried plant material is placed in petri dishes lined with moistened filter paper. A known number of test insects are then introduced into each dish.
- Incubation: The petri dishes are maintained under controlled environmental conditions (e.g., $25\pm 2^{\circ}\text{C}$, 60-70% relative humidity, 16:8 hour light:dark photoperiod).^[1]
- Mortality Assessment: Insect mortality is recorded at specified time intervals (e.g., 24, 48, and 72 hours).^[1] Insects are considered dead if they are unable to move when gently prodded.
- Data Analysis: Mortality in the control group is corrected for using Abbott's formula. A probit analysis is then performed on the corrected mortality data to calculate the LC50 value and its 95% confidence limits.^[1]



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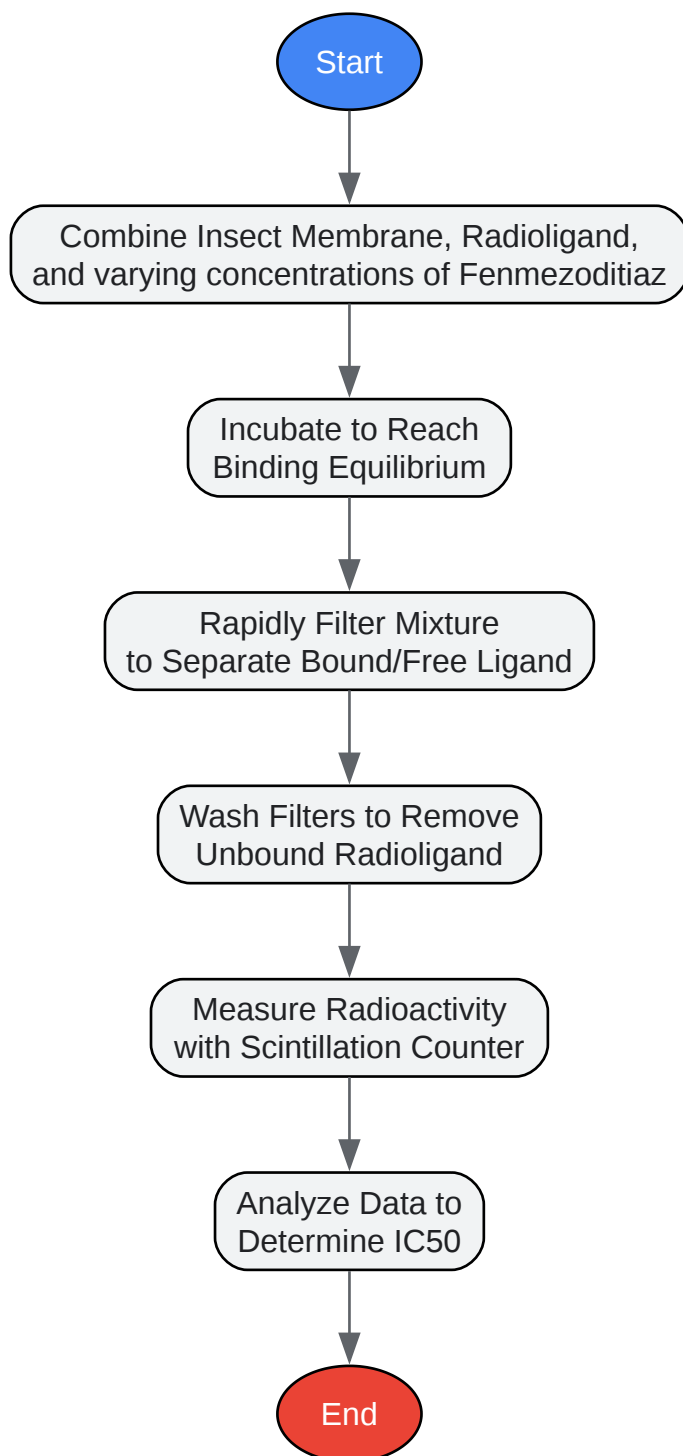
Caption: Workflow for an insecticidal bioassay.

Radioligand Binding Assay

This assay is utilized to determine the binding affinity of a test compound to its target receptor.

- Objective: To determine the inhibitory concentration (IC₅₀) of **Fenmezoditiaz** for a radioligand binding to nAChRs.
- Materials:
 - Insect membrane preparation containing nAChRs
 - Radioligand (e.g., [³H]-imidacloprid)
 - Technical grade **Fenmezoditiaz**
 - Assay buffer
 - Glass fiber filters
 - Cell harvester
 - Scintillation counter
- Procedure:
 - Assay Setup: In a microplate, the insect membrane preparation, a fixed concentration of the radioligand, and varying concentrations of **Fenmezoditiaz** are combined.
 - Incubation: The mixture is incubated at a specific temperature for a duration sufficient to reach binding equilibrium.
 - Termination of Binding: The incubation mixture is rapidly filtered through glass fiber filters using a cell harvester to separate the bound and free radioligand.
 - Washing: The filters are washed multiple times with ice-cold buffer to remove any unbound radioligand.
 - Radioactivity Measurement: The radioactivity retained on the filters is measured using a scintillation counter.

- Data Analysis: The data are analyzed to determine the concentration of **Fenmezoditiaz** that inhibits 50% of the specific binding of the radioligand (IC₅₀).

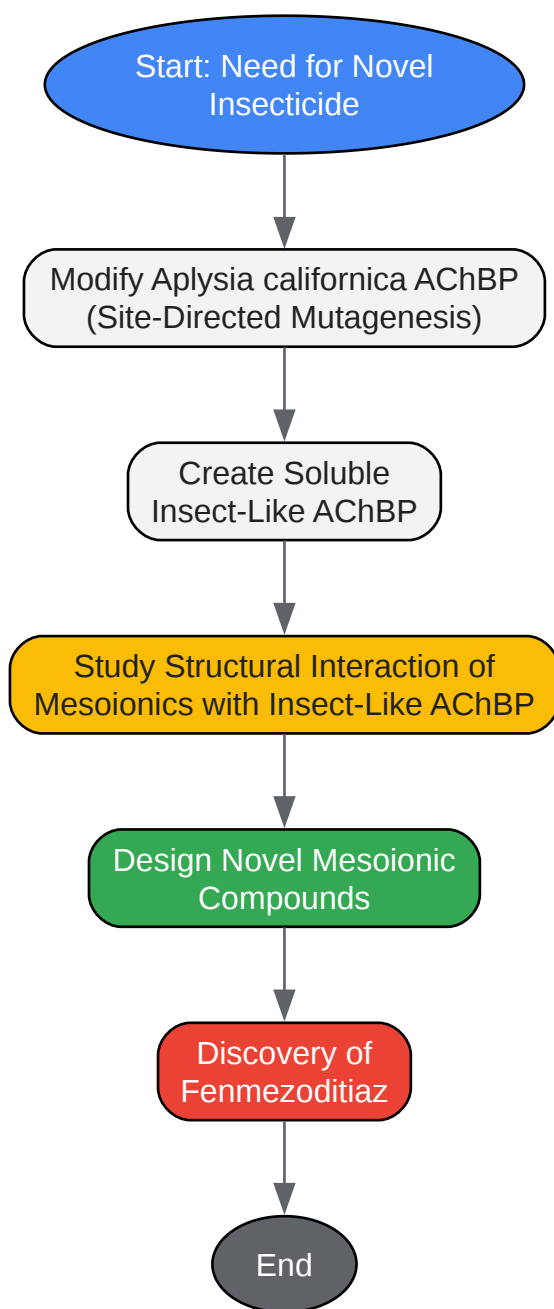


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Caption: Workflow for a radioligand binding assay.

Discovery Through Structure-Based Drug Design (SBDD)

The discovery of **Fenmezoditiaz** was facilitated by a structure-based drug design (SBDD) approach.^{[3][4][5]} This involved modifying the soluble acetylcholine binding protein (AChBP) from the sea slug *Aplysia californica* through site-directed mutagenesis.^{[3][4][5]} This created a soluble, insect-like AChBP that could be used to understand the structural interactions of mesoionic compounds with insect nAChRs, ultimately guiding the design of novel and effective insecticides like **Fenmezoditiaz**.^{[3][4][5]}



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Caption: Structure-based drug design workflow for **Fenmezoditiaz**.

Conclusion

Fenmezoditiaz is a significant addition to the portfolio of modern insecticides. Its classification as an IRAC Group 4E compound and its distinct mode of action as a competitive modulator of nAChRs make it a powerful tool for controlling piercing-sucking pests, particularly in resistance

management programs. The data presented in this guide underscore its efficacy, and the detailed experimental protocols provide a framework for its continued evaluation and the discovery of next-generation mesoionic insecticides.

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